

# 2-Butyl-1,3-benzoxazol-6-amine CAS number and molecular weight

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## Compound of Interest

Compound Name: **2-Butyl-1,3-benzoxazol-6-amine**

Cat. No.: **B1303839**

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## Technical Guide: 2-Butyl-1,3-benzoxazol-6-amine

For Researchers, Scientists, and Drug Development Professionals

This document provides core technical data for **2-Butyl-1,3-benzoxazol-6-amine**, a benzoxazole derivative of interest in chemical and pharmaceutical research.

## Core Compound Data

A summary of the key identifiers and physicochemical properties of **2-Butyl-1,3-benzoxazol-6-amine** is presented below.

Parameter	Value	Source
CAS Number	875850-00-3	<a href="#">[1]</a>
Molecular Formula	C <sub>11</sub> H <sub>14</sub> N <sub>2</sub> O	<a href="#">[1]</a>
Molecular Weight	190.25 g/mol	<a href="#">[1]</a>

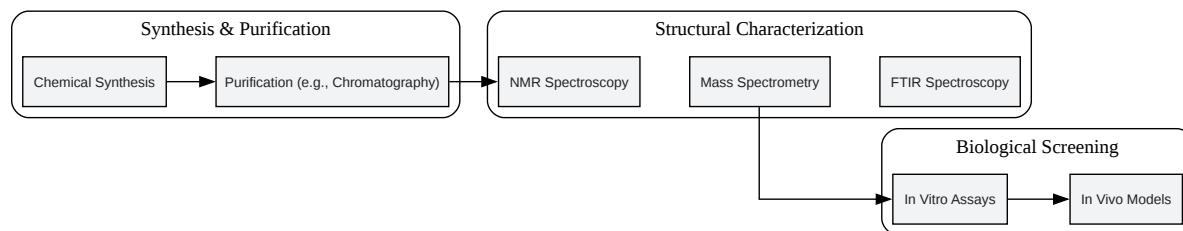
## Chemical Structure and Properties

Further investigation into the properties and synthesis of **2-Butyl-1,3-benzoxazol-6-amine** can be initiated from its parent compounds and derivatives. For instance, the reduction of 2-butyl-1,3-benzoxazol-6-ol is a potential synthetic route to produce **2-butyl-1,3-benzoxazol-6-**

**amine**<sup>[2]</sup>. The benzoxazole core is a common motif in medicinal chemistry, and its derivatives are explored for various biological activities.

## Experimental Protocols and Further Research

Detailed experimental protocols and signaling pathway information for **2-Butyl-1,3-benzoxazol-6-amine** are not readily available in public literature. Researchers interested in this compound may consider adapting synthetic and analytical methods from related benzoxazole derivatives. A logical workflow for investigating a novel compound like this is outlined below.



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Caption: A generalized experimental workflow for the synthesis, characterization, and biological evaluation of a novel chemical compound.

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## References

- 1. 错误页 [amp.chemicalbook.com]
- 2. 2-Butyl-1,3-benzoxazol-6-ol | Benchchem [benchchem.com]

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